

An In-depth Technical Guide on the Physicochemical Properties of Aristolochic Acid A

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Compound of Interest

Compound Name: *Arisostatin A*

Cat. No.: *B15560593*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Initially misidentified as "**Arisostatin A**," this technical guide focuses on the well-documented and scientifically significant compound, Aristolochic Acid A. This naturally occurring nitrophenanthrene carboxylic acid is predominantly found in plants of the *Aristolochia* genus. Historically used in traditional medicine, Aristolochic Acid A has garnered significant attention from the scientific community due to its potent carcinogenic and nephrotoxic properties. This guide provides a comprehensive overview of its physicochemical characteristics, experimental protocols for its study, and the molecular pathways underlying its biological activity.

Physicochemical Properties

The fundamental physicochemical properties of Aristolochic Acid A are summarized in the tables below, providing a quantitative foundation for research and analysis.

Table 1: General Physicochemical Properties of Aristolochic Acid A

Property	Value	Reference
Molecular Formula	$C_{17}H_{11}NO_7$	[1]
Molecular Weight	341.27 g/mol	[1]
Appearance	Yellow powder/crystals	[2]
Melting Point	281-286 °C (decomposes)	[3]

Table 2: Solubility Profile of Aristolochic Acid A

Solvent	Solubility	Reference
Water	Slightly soluble	[4]
Ethanol	Soluble	
DMSO	Approximately 25 mg/mL	
Acetic Acid	Soluble	
Acetone	Soluble	
Chloroform	Soluble	
Diethyl Ether	Soluble	
Benzene	Practically insoluble	
Carbon Disulfide	Practically insoluble	

Table 3: Spectroscopic Data for Aristolochic Acid A

Spectroscopic Technique	Data	Reference
UV-Vis (in Ethanol)	λ_{max} : 224, 320, 388 nm	
^1H NMR (400 MHz, DMSO-d ₆)	δ 8.66 (1H, dd, J = 8.0, 1.8 Hz, H-5), 8.59 (1H, s, H-9), 7.86 (1H, td, J = 8.0, 1.8 Hz, H-6), 7.82 (1H, s, H-2), 7.38 (1H, dd, J = 8.0, 1.8 Hz, H-7), 6.50 (2H, s, -OCH ₂ O-), 4.07 (3H, s, -OCH ₃)	
^{13}C NMR	Refer to specialized literature for detailed assignments.	

Experimental Protocols

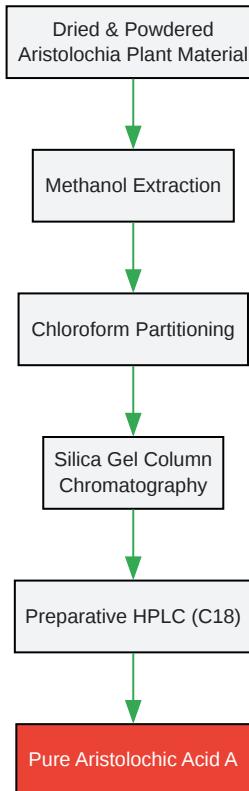
This section outlines the methodologies for the isolation, purification, and characterization of Aristolochic Acid A, crucial for researchers working with this compound.

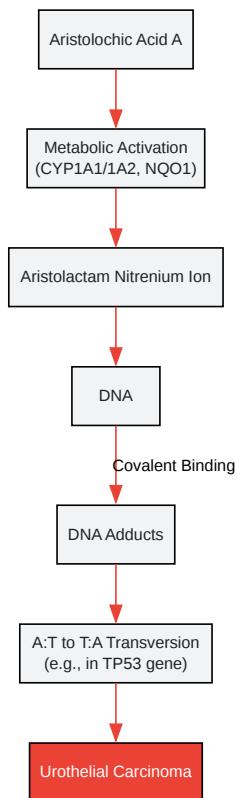
Isolation and Purification of Aristolochic Acid A from Aristolochia Species

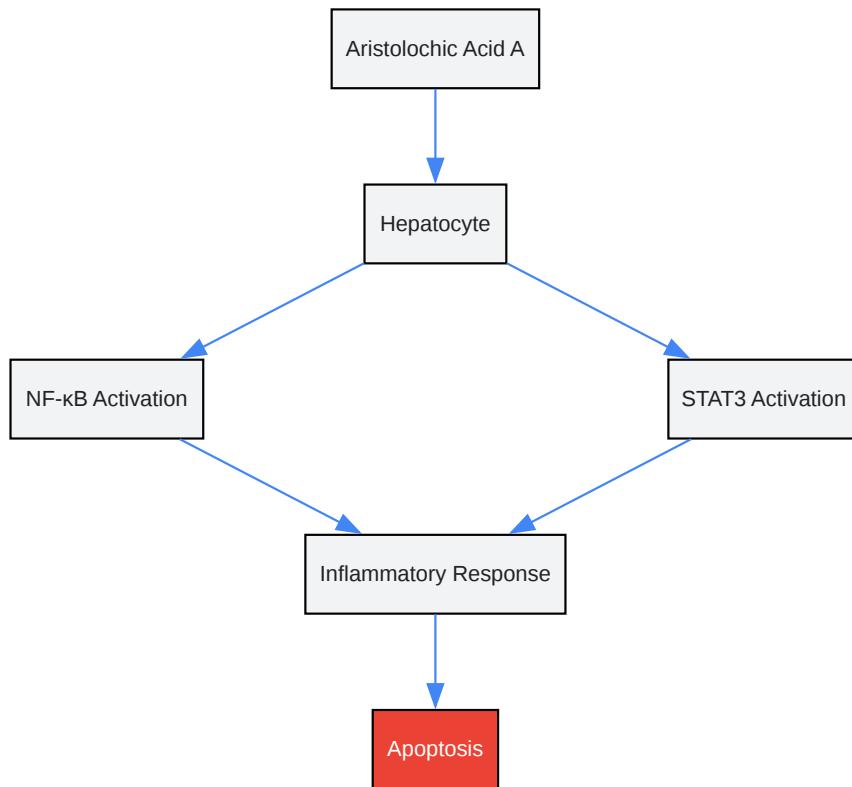
A common protocol for the extraction and purification of aristolochic acids from plant material involves the following steps:

- Extraction: The dried and powdered plant material (e.g., roots or stems of *Aristolochia* species) is subjected to extraction with methanol at room temperature.
- Solvent Partitioning: The crude methanol extract is then partitioned with chloroform to isolate the aristolochic acids.
- Chromatographic Purification:
 - Column Chromatography: The chloroform extract is subjected to silica gel column chromatography.

- High-Performance Liquid Chromatography (HPLC): Further purification is achieved using preparative HPLC, often with a C18 column.





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